

CAS number and molecular structure of 2-Bromo-4-methylphenyl isothiocyanate

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Compound of Interest

Compound Name: 2-Bromo-4-methylphenyl
isothiocyanate

Cat. No.: B091095

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An In-depth Technical Guide to **2-Bromo-4-methylphenyl isothiocyanate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Bromo-4-methylphenyl isothiocyanate**, including its chemical properties, molecular structure, and relevant experimental protocols. The information is curated for professionals in the fields of chemical research and drug development.

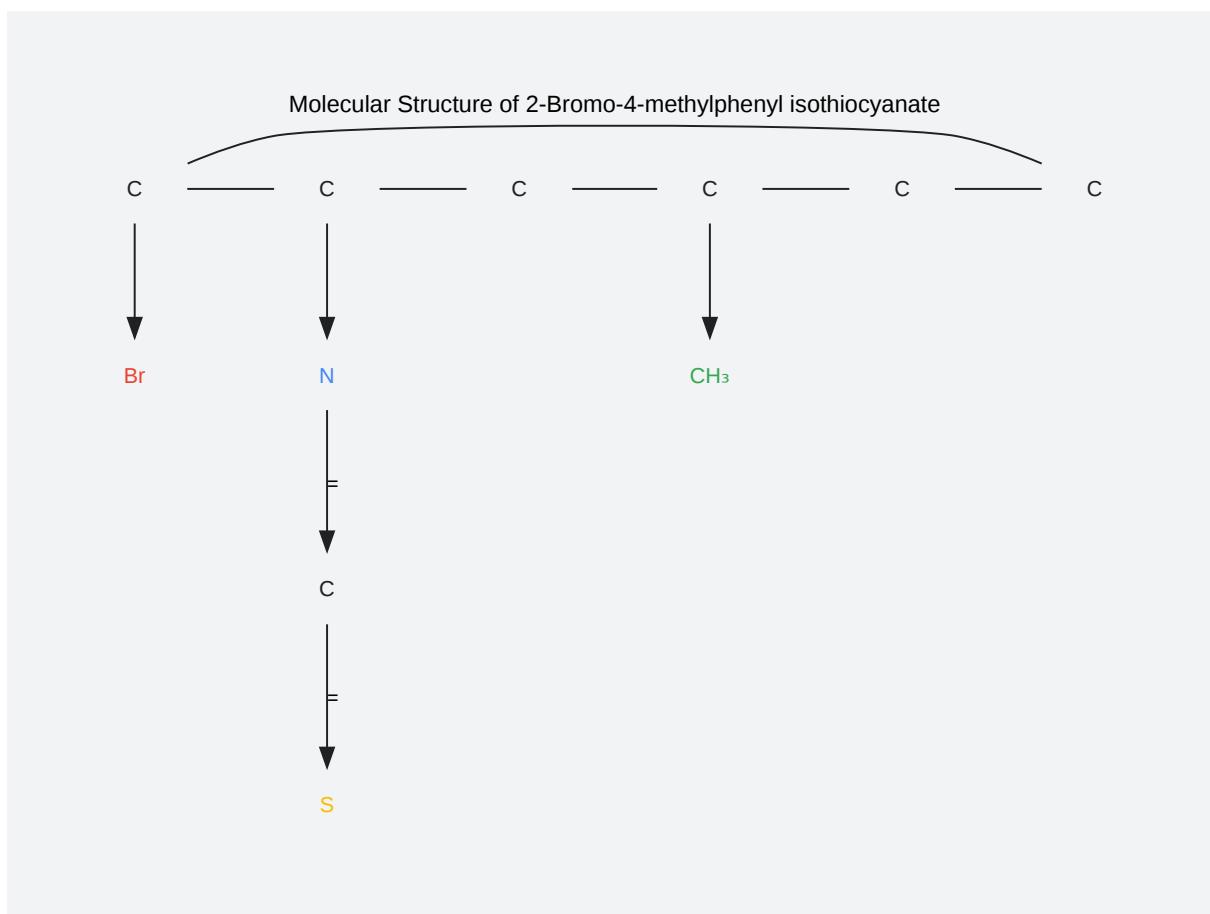
Chemical Identity and Properties

2-Bromo-4-methylphenyl isothiocyanate is an aromatic isothiocyanate compound. Its fundamental chemical identifiers and properties are summarized below.

Property	Value	Reference
CAS Number	19241-39-5	[1] [2]
Molecular Formula	C ₈ H ₆ BrNS	[1] [2] [3]
Molecular Weight	228.11 g/mol	[1] [2]
IUPAC Name	2-bromo-1-isothiocyanato-4-methylbenzene	[3]
SMILES	CC1=CC(=C(C=C1)N=C=S)Br	[3]
InChI Key	DQXSCOWMTPPFCJ-UHFFFAOYSA-N	[1] [3]
Predicted XlogP	4.4	[3]

Molecular Structure

The molecular structure of **2-Bromo-4-methylphenyl isothiocyanate** consists of a benzene ring substituted with a bromine atom, a methyl group, and an isothiocyanate group.



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Caption: 2D representation of **2-Bromo-4-methylphenyl isothiocyanate**.

Experimental Protocols: Synthesis

A general and efficient "one-pot," two-step procedure for the synthesis of aryl isothiocyanates can be adapted for **2-Bromo-4-methylphenyl isothiocyanate**.^[4] This method involves the formation of a dithiocarbamate intermediate followed by desulfurization.^[4]

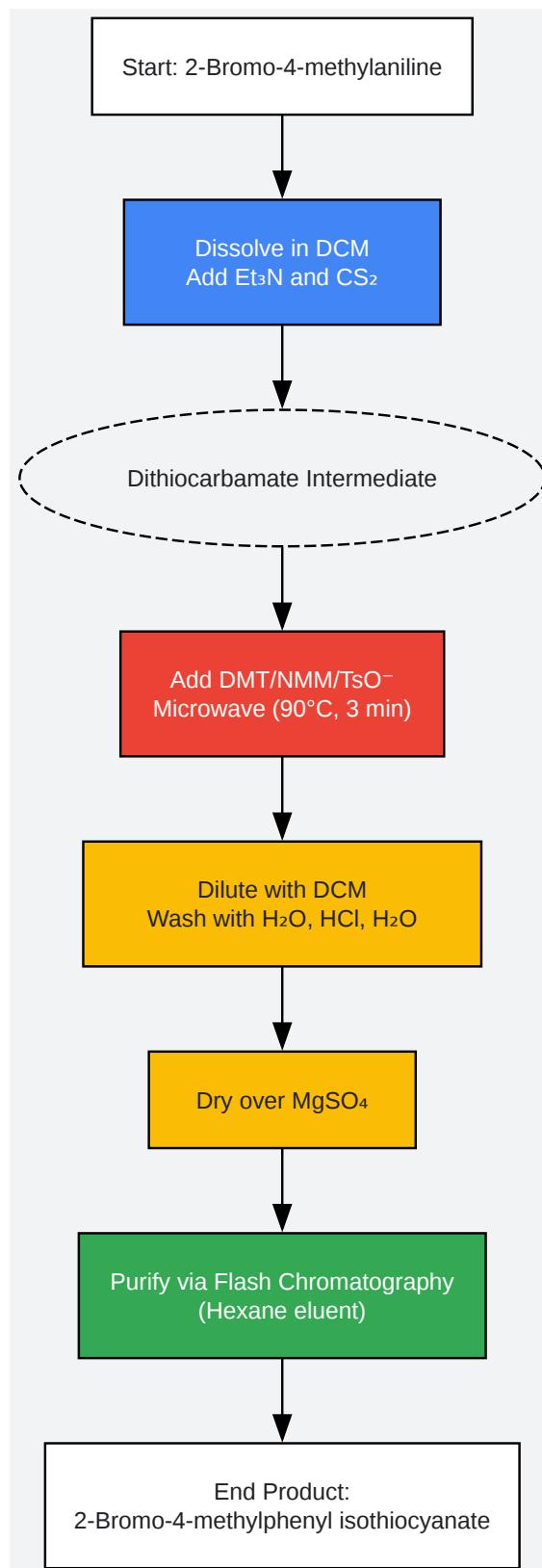
Materials and Reagents:

- 2-Bromo-4-methylaniline (starting amine)
- Carbon disulfide (CS₂)
- Triethylamine (Et₃N) or another organic base

- 4-(4,6-dimethoxy-1,3,5-triazin-2-yl)-4-methylmorpholinium toluene-4-sulfonate (DMT/NMM/TsO⁻) as a desulfurization reagent[4]
- Dichloromethane (DCM) as a solvent
- Hydrochloric acid (HCl, 1N solution)
- Magnesium sulfate (MgSO₄)
- Hexane for chromatography

Procedure:

- Dithiocarbamate Formation: The starting amine, 2-Bromo-4-methylaniline, is dissolved in dry DCM in a pressure vial. An organic base like triethylamine and carbon disulfide are added to the solution, which is then stirred at room temperature.[4]
- Desulfurization: The desulfurization reagent (DMT/NMM/TsO⁻) is added to the reaction mixture.[4] The reaction can be carried out under microwave conditions (e.g., 90°C for 3 minutes) to facilitate the conversion to the isothiocyanate.[4]
- Workup and Purification:
 - The reaction mixture is diluted with DCM and washed sequentially with water, 1N HCl, and again with water.[4]
 - The organic layer is dried over anhydrous MgSO₄.[4]
 - The crude product is purified by flash chromatography on silica gel using hexane as the eluent.[4]
 - The final product, **2-Bromo-4-methylphenyl isothiocyanate**, is isolated after solvent evaporation under reduced pressure.[4]



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Caption: General synthesis workflow for aryl isothiocyanates.

Reactivity and Applications

The isothiocyanate group ($-N=C=S$) is a versatile functional group in organic synthesis. The carbon atom of the isothiocyanate is electrophilic and readily undergoes nucleophilic attack. The presence of an electron-withdrawing bromine atom on the aromatic ring enhances this electrophilicity.

This compound can serve as a building block in the synthesis of various heterocyclic compounds and thiourea derivatives, which are of interest in medicinal chemistry and drug development. For instance, a related compound, 2-Bromophenyl isothiocyanate, has been utilized in the synthesis of 1,4-dihydro-3,1-benzoxazine-2-thiones.

Spectral Data

Spectral information is crucial for the characterization of **2-Bromo-4-methylphenyl isothiocyanate**. Publicly available data includes:

- Mass Spectrometry: Electron ionization mass spectrum data is available through the NIST WebBook.[\[1\]](#)
- Infrared (IR) and Raman Spectroscopy: FTIR and Raman spectra can be found in spectral databases such as SpectraBase.[\[5\]](#) These are essential for identifying the characteristic isothiocyanate stretching vibrations.

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